

Laboratory handling and storage procedures for butyl glycolate

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Compound of Interest

Compound Name: Butyl glycolate

Cat. No.: B1266377

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Application Notes and Protocols: Butyl Glycolate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl glycolate (Butyl hydroxyacetate) is an organic compound with the chemical formula $C_6H_{12}O_3$. It is the butyl ester of glycolic acid and presents as a colorless liquid with a mild, ester-like odor.^[1] Its utility in a laboratory setting is primarily as a solvent, particularly in formulations for coatings, inks, and as a chemical intermediate in organic synthesis.^{[2][3][4]} This document provides detailed procedures for the safe handling, storage, and potential laboratory applications of **butyl glycolate**.

Physical and Chemical Properties

Proper handling and storage procedures are predicated on a thorough understanding of the physical and chemical properties of a substance. The key properties of **butyl glycolate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C6H12O3	
Molecular Weight	132.16 g/mol	
CAS Number	7397-62-8	
EC Number	230-991-7	[5]
Appearance	Colorless liquid with a pleasant ester-like odor	
Boiling Point	187-190 °C	
Density	1.01 g/cm ³ at 20 °C	[5]
Flash Point	74 °C	
Water Solubility	46 g/L at 20 °C	[5]
Vapor Pressure	1.3 hPa at 20 °C	[5]
logP (Octanol/Water Partition Coefficient)	0.38	[5]

Health and Safety Information

Butyl glycolate is classified as a substance that can cause serious eye damage and is suspected of damaging fertility or the unborn child.[5][6] Adherence to strict safety protocols is mandatory.

Hazard Identification:

- GHS Pictograms: Danger
- Hazard Statements:
 - H318: Causes serious eye damage.
 - H361fd: Suspected of damaging fertility. Suspected of damaging the unborn child.

- Precautionary Statements:

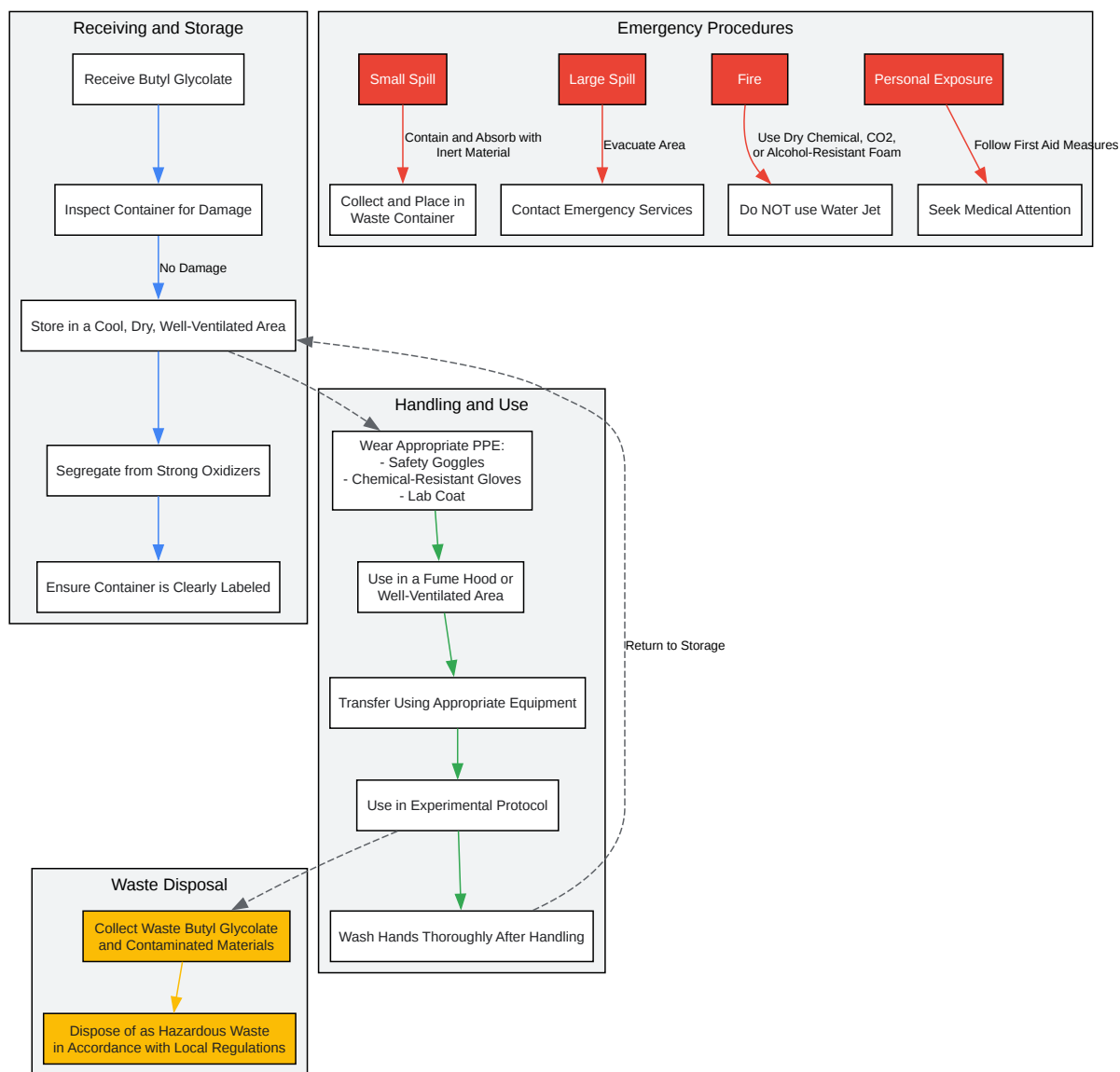
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P308+P313: IF exposed or concerned: Get medical advice/attention.

Toxicological Data:

Endpoint	Value	Species
LD50 Oral	4,595 mg/kg	Rat

Laboratory Handling and Storage Workflow

The following diagram outlines the recommended workflow for the safe handling and storage of **butyl glycolate** in a laboratory setting.



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Caption: Workflow for Safe Handling and Storage of **Butyl Glycolate**.

Experimental Protocols

The following sections detail protocols for the handling, storage, and a representative synthesis of **butyl glycolate**.

General Handling and Storage Protocol

5.1.1 Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Wear chemical-resistant gloves (e.g., butyl rubber, nitrile rubber).
- Skin Protection: A lab coat or other protective clothing should be worn.

5.1.2 Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- An eyewash station and safety shower must be readily accessible.

5.1.3 Storage

- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[\[7\]](#)[\[8\]](#)
- Keep containers tightly closed.
- Store separately from strong oxidizing agents, acids, and strong bases.[\[9\]](#)
- Aluminum and galvanized containers are not recommended for storage.[\[10\]](#)

5.1.4 Spill and Emergency Procedures

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Ventilate the area.
- Large Spills: Evacuate the area immediately and contact emergency services.

- Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. Do not use a direct water jet as it may spread the fire.
- First Aid:
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.
 - Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Protocol for Synthesis of Butyl Glycolate via Esterification

This protocol is a representative method for the synthesis of **butyl glycolate**.

5.2.1 Materials and Equipment

- Glycolic acid
- n-Butanol
- Solid acid catalyst (e.g., Amberlyst 15)
- Round-bottom flask
- Reflux condenser with a Dean-Stark trap
- Heating mantle
- Magnetic stirrer and stir bar

- Distillation apparatus
- Vacuum source

5.2.2 Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine glycolic acid (1 mole equivalent) and n-butanol (3.5-4.5 mole equivalents). Add the solid acid catalyst (e.g., 16 g for a 1-mole scale reaction).^[5]
- **Esterification:** Assemble a reflux condenser with a Dean-Stark trap atop the reaction flask. Heat the mixture to reflux (approximately 138°C) with vigorous stirring.^[5] Water will be collected in the Dean-Stark trap as the reaction proceeds.
- **Reaction Monitoring:** Monitor the progress of the reaction by taking small aliquots periodically (e.g., every 30 minutes) and determining the acid value by titration. The reaction is considered complete when the acid value no longer changes.^[5]
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Remove the catalyst by filtration.
- **Purification:** Transfer the filtrate to a distillation apparatus. Remove the excess n-butanol by distillation at atmospheric pressure. The desired product, **butyl glycolate**, can then be purified by vacuum distillation.^[5]

5.2.3 Analytical Characterization

The purity of the synthesized **butyl glycolate** can be assessed using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS).^[11]

Waste Disposal

All waste materials containing **butyl glycolate**, including contaminated absorbents and disposable PPE, must be collected in properly labeled, sealed containers. Disposal should be carried out as hazardous waste in accordance with all applicable local, state, and federal regulations. Do not allow the material to enter drains or waterways.^[8]

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